

proper storage and handling procedures for 2,3-Dibromopropionamide

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Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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Application Notes and Protocols for 2,3-Dibromopropionamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dibromopropionamide is a chemical intermediate utilized in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and dyestuffs. Due to its chemical structure, which includes reactive bromine atoms and an amide functional group, proper storage and handling are critical to ensure the compound's integrity, stability, and the safety of laboratory personnel. These application notes provide detailed procedures for the appropriate storage, handling, and stability assessment of **2,3-Dibromopropionamide**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3-Dibromopropionamide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₅ Br ₂ NO	[1][2]
Molecular Weight	230.89 g/mol	[1][2]
Appearance	White to almost white crystalline powder	[3]
Melting Point	132-133 °C	[1]
Boiling Point	315.6 ± 32.0 °C (Predicted)	[1]
Solubility	Soluble in DMSO and slightly soluble in Methanol and Water. Insoluble in water as per some sources.	[1][4]
Storage Temperature	2-8°C is recommended. Some sources suggest room temperature.	[1][3]

Safety, Handling, and Personal Protective Equipment (PPE)

2,3-Dibromopropionamide is a hazardous substance and requires careful handling to prevent exposure.

3.1 Hazard Identification Based on available safety data, **2,3-Dibromopropionamide** is classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2]

3.2 Recommended Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield should be worn.

- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) are mandatory.
- Respiratory Protection: All handling of solid **2,3-Dibromopropionamide** should be conducted in a certified chemical fume hood to avoid inhalation of dust.

3.3 First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Stability

Proper storage is crucial to maintain the quality and stability of **2,3-Dibromopropionamide**.

4.1 Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C for long-term storage.^[1]
- Atmosphere: Store in a tightly sealed container under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- Light: Protect from light.
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials. The storage area should be secured and accessible only to authorized personnel.

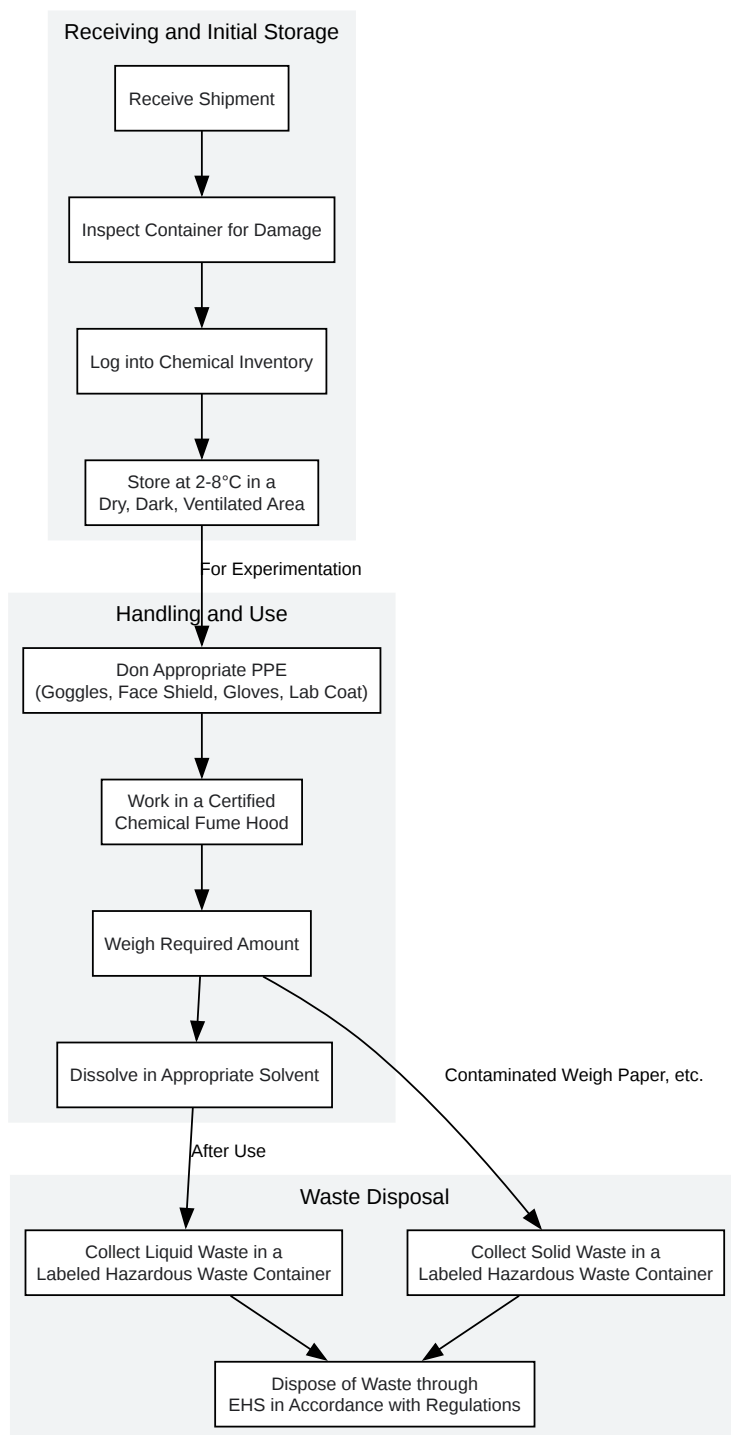
4.2 Stability and Degradation **2,3-Dibromopropionamide** has known stability issues, particularly at elevated temperatures. It has been observed to decompose to 2-

bromopropenamide during GC/MS analysis, with the rate of decomposition increasing with the injector temperature.[5] This suggests that thermal decomposition is a significant degradation pathway.

4.3 Incompatible Materials Avoid contact with:

- Strong bases: Can promote hydrolysis of the amide and elimination of HBr.
- Strong oxidizing agents: May react exothermically.
- Metals: The related compound, 2,3-dibromopropionic acid, reacts with mild and galvanized steel, producing flammable hydrogen gas.[6] A similar reactivity should be considered for **2,3-Dibromopropionamide**, especially in acidic or moist conditions.

Workflow for Storage and Handling of 2,3-Dibromopropionamide

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Caption: Workflow for the proper storage, handling, and disposal of **2,3-Dibromopropionamide**.

Experimental Protocols for Stability Assessment

The following are general protocols for assessing the stability of **2,3-Dibromopropionamide**. These should be adapted based on the specific experimental needs and available analytical instrumentation (e.g., HPLC, LC-MS).

5.1 Protocol for Assessing Thermal Stability

Objective: To determine the rate of degradation of **2,3-Dibromopropionamide** at various temperatures.

Materials:

- **2,3-Dibromopropionamide**
- Appropriate solvent (e.g., acetonitrile or a buffer of relevant pH)
- HPLC or LC-MS system with a suitable column (e.g., C18)
- Temperature-controlled ovens or heating blocks
- Vials suitable for heating

Methodology:

- Prepare a stock solution of **2,3-Dibromopropionamide** of known concentration in the chosen solvent.
- Aliquot the stock solution into several vials.
- Place the vials in ovens set at different temperatures (e.g., 40°C, 60°C, 80°C). Include a control sample stored at the recommended storage temperature (2-8°C).
- At specified time points (e.g., 0, 1, 2, 4, 8, 24 hours), remove a vial from each temperature.

- Immediately cool the vial to room temperature to quench the degradation.
- Analyze the samples by HPLC or LC-MS to quantify the remaining **2,3-Dibromopropionamide** and identify any degradation products.
- Plot the concentration of **2,3-Dibromopropionamide** versus time for each temperature to determine the degradation kinetics.

5.2 Protocol for Assessing Hydrolytic Stability

Objective: To evaluate the stability of **2,3-Dibromopropionamide** in aqueous solutions at different pH values.

Materials:

- **2,3-Dibromopropionamide**
- Aqueous buffers of different pH values (e.g., pH 4, 7, 9)
- HPLC or LC-MS system
- Constant temperature bath or incubator

Methodology:

- Prepare stock solutions of **2,3-Dibromopropionamide** in a suitable organic solvent (e.g., acetonitrile).
- In separate vials, add a small volume of the stock solution to each of the aqueous buffers to achieve the desired final concentration. The amount of organic solvent should be kept to a minimum (e.g., <1%) to avoid affecting the buffer properties.
- Incubate the vials at a constant temperature (e.g., 25°C or 37°C).
- At various time intervals, take an aliquot from each vial for analysis.
- Analyze the samples by HPLC or LC-MS to measure the concentration of **2,3-Dibromopropionamide**.

- Determine the rate of hydrolysis at each pH by plotting the concentration of the parent compound against time.

5.3 Protocol for Assessing Photostability

Objective: To determine the susceptibility of **2,3-Dibromopropionamide** to degradation upon exposure to light.

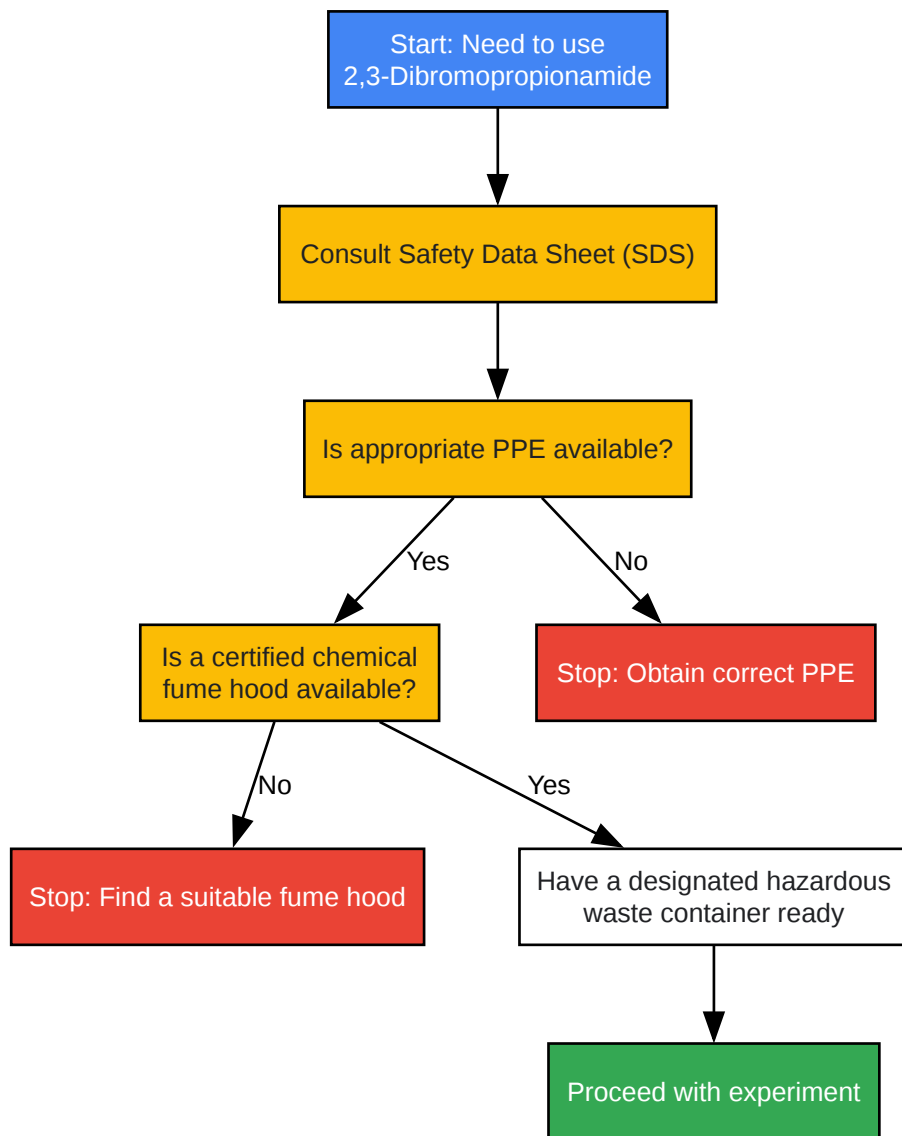
Materials:

- **2,3-Dibromopropionamide**
- Appropriate solvent
- Photostability chamber with a calibrated light source (e.g., xenon lamp or a combination of cool white fluorescent and near-UV lamps)
- Amber vials or vials wrapped in aluminum foil for control samples
- Clear vials for test samples
- HPLC or LC-MS system

Methodology:

- Prepare a solution of **2,3-Dibromopropionamide** in the chosen solvent.
- Place the solution in both clear and amber (or foil-wrapped) vials.
- Expose the vials to a controlled light source in a photostability chamber.
- At predetermined time points, withdraw samples from both the exposed and control vials.
- Analyze the samples by HPLC or LC-MS to quantify the amount of **2,3-Dibromopropionamide** remaining.
- Compare the degradation in the clear vials to that in the control vials to assess the extent of photodegradation.

Decision Tree for Handling 2,3-Dibromopropionamide



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Caption: Decision tree for the safe handling of **2,3-Dibromopropionamide** in a laboratory setting.

Conclusion

The proper storage and handling of **2,3-Dibromopropionamide** are essential for maintaining its chemical integrity and ensuring a safe laboratory environment. Researchers should adhere to the guidelines outlined in these application notes, including the use of appropriate personal protective equipment, storage in a cool, dark, and dry place, and awareness of its potential for thermal degradation and chemical incompatibilities. The provided experimental protocols offer a framework for conducting stability studies to further characterize this compound for specific research and development applications.

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